

Paracetamol-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Paracetamol-d4

Cat. No.: B196385

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Paracetamol-d4**, a deuterated analog of Paracetamol. This document outlines its fundamental properties, analytical applications, and the biochemical pathways associated with its parent compound, Paracetamol.

Core Data Summary

The key quantitative data for **Paracetamol-d4** are summarized below, providing a quick reference for researchers.

Property	Value
CAS Number	64315-36-2[1]
Molecular Formula	C ₈ H ₅ D ₄ NO ₂ [2][3][4]
Molecular Weight	155.19 g/mol [2][3][5][6]

Synthesis Overview

The synthesis of **Paracetamol-d4** is analogous to that of unlabeled Paracetamol, typically involving the acetylation of a deuterated precursor. The common method for synthesizing Paracetamol is the acetylation of p-aminophenol with acetic anhydride.[7][8][9] To synthesize

Paracetamol-d4, the corresponding deuterated p-aminophenol would be used as the starting material.

Analytical Methodologies: Experimental Protocol for Quantification using LC-MS/MS

Paracetamol-d4 is widely utilized as an internal standard for the quantification of Paracetamol in biological samples by liquid chromatography-mass spectrometry (LC-MS/MS).[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) This is due to its similar chemical and physical properties to Paracetamol, while its increased mass allows for distinct detection.

A typical experimental protocol for the analysis of Paracetamol with **Paracetamol-d4** as an internal standard is as follows:

1. Sample Preparation:

- Protein precipitation of the plasma or whole blood sample is performed using an organic solvent (e.g., methanol) that contains a known concentration of **Paracetamol-d4**.[\[11\]](#)[\[12\]](#)
- The mixture is vortexed and then centrifuged to pellet the precipitated proteins.
- The resulting supernatant is isolated and may be further diluted with water before injection into the LC-MS/MS system.[\[11\]](#)[\[12\]](#)

2. Liquid Chromatography (LC):

- An appropriate C18 analytical column is used for chromatographic separation.
- A gradient elution with a mobile phase consisting of water and an organic solvent (e.g., methanol or acetonitrile), both typically containing a small percentage of formic acid to improve ionization, is employed.[\[10\]](#)

3. Mass Spectrometry (MS):

- The mass spectrometer is operated in positive electrospray ionization (ESI) mode.[\[10\]](#)[\[11\]](#)[\[12\]](#)

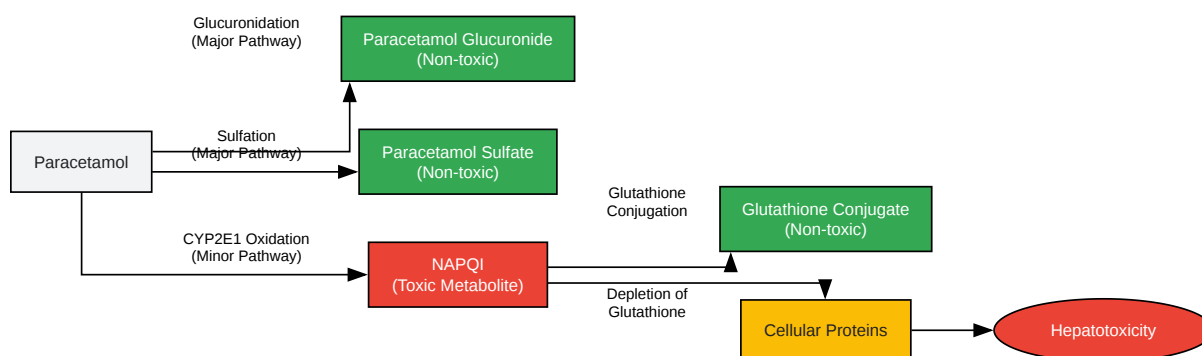
- Quantification is performed using Multiple Reaction Monitoring (MRM).
- The MRM transitions monitored are:
 - Paracetamol: m/z 152.1 \rightarrow 110.1[10]
 - **Paracetamol-d4**: m/z 156.1 \rightarrow 114.1[10]

Biochemical Pathways

The mechanism of action of Paracetamol is complex and not fully elucidated, but it is known to involve several key pathways.

Paracetamol Metabolism

Paracetamol is primarily metabolized in the liver through glucuronidation and sulfation.[5][14] A minor fraction is oxidized by cytochrome P450 enzymes (mainly CYP2E1) to form the reactive metabolite N-acetyl-p-benzoquinone imine (NAPQI).[5][14][15] At therapeutic doses, NAPQI is detoxified by conjugation with glutathione.[14][15]

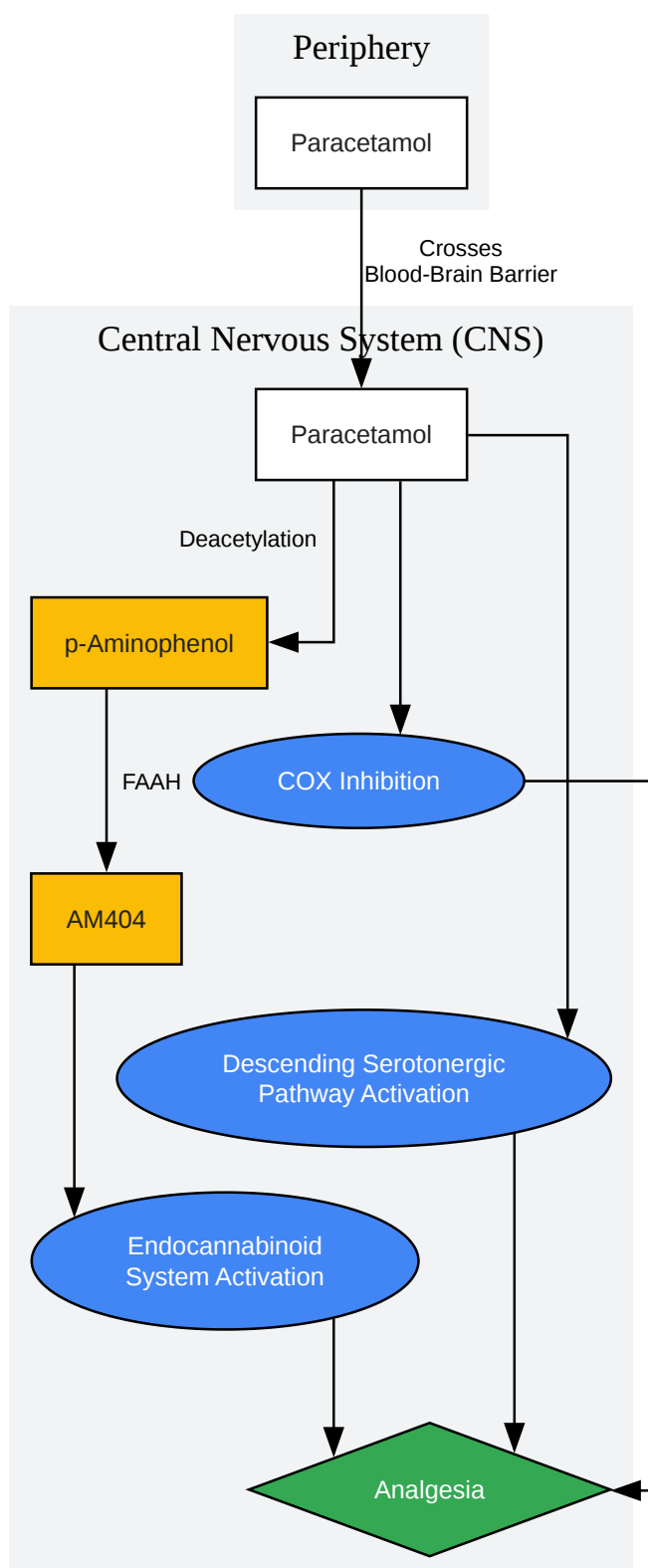


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Caption: Metabolic pathways of Paracetamol.

Mechanism of Action: Signaling Pathways

The analgesic and antipyretic effects of Paracetamol are thought to be mediated through central nervous system mechanisms, including the inhibition of cyclooxygenase (COX) enzymes, potentiation of the descending serotonergic inhibitory pathway, and interaction with the endocannabinoid system via its metabolite, AM404.^{[2][3][4][6]}



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Caption: Proposed mechanisms of action for Paracetamol.

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